

(R)-(+)-3-(Dimethylamino)pyrrolidine dihydrochloride molecular weight

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Compound of Interest

Compound Name: (R)-(+)-3-(Dimethylamino)pyrrolidine dihydrochloride

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An In-Depth Technical Guide to **(R)-(+)-3-(Dimethylamino)pyrrolidine Dihydrochloride**: A Key Chiral Intermediate in Modern Drug Discovery

Introduction

(R)-(+)-3-(Dimethylamino)pyrrolidine dihydrochloride is a chiral salt of the versatile pyrrolidine scaffold, a five-membered nitrogen heterocycle that is a cornerstone in medicinal chemistry. The pyrrolidine ring is a prevalent feature in numerous FDA-approved drugs and natural alkaloids, valued for its ability to introduce three-dimensionality and specific stereochemistry into molecular structures.^[1] This guide provides a comprehensive overview of the chemical properties, applications, and handling of **(R)-(+)-3-(Dimethylamino)pyrrolidine dihydrochloride**, tailored for researchers and professionals in drug development and organic synthesis. Its utility as a chiral building block is critical in the synthesis of enantiomerically pure compounds, particularly in the development of therapeutics for neurological disorders.^{[2][3]}

Physicochemical Properties: Dihydrochloride Salt vs. Free Base

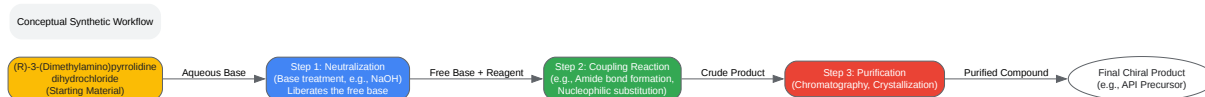
The compound is most commonly supplied and utilized as its dihydrochloride salt to enhance stability and ease of handling compared to the volatile and flammable free base. The salt form

is a hygroscopic, white to off-white solid, whereas the free base is a colorless to light yellow liquid.[4][5][6] A summary of their key properties is presented below.

Property	(R)-(+)-3-(Dimethylamino)pyrrolidine Dihydrochloride	(R)-(+)-3-(Dimethylamino)pyrrolidine (Free Base)
Molecular Formula	C ₆ H ₁₆ Cl ₂ N ₂ [4][5]	C ₆ H ₁₄ N ₂ [7][8][9]
Molecular Weight	187.11 g/mol [4][5]	114.19 g/mol [7][8][9]
CAS Number	864448-61-3[4][10]	132958-72-6[7][8]
Appearance	White to off-white solid[4][5]	Colorless to light yellow liquid[6]
Melting Point	194-197 °C[4][5]	Not Applicable
Boiling Point	Not Applicable	166 °C at 760 mmHg (lit.)[7][8]
Density	Not Available	0.899 g/mL at 25 °C (lit.)[7][8]
Optical Activity	Not specified	[α] _{20/D} +14°, c = 1 in ethanol[7]
Sensitivity	Hygroscopic[4][5]	Moisture sensitive
Flash Point	Not Applicable	51.7 °C (125.1 °F)[7]

Chemical Structure and Stereochemistry

The defining feature of this molecule is the chiral center at the C3 position of the pyrrolidine ring in the (R)-configuration. This specific stereochemistry is crucial for its application in asymmetric synthesis, where it imparts chirality to the target molecule, influencing its biological activity and receptor binding affinity.



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